

The Genesis of a Key Blowing Agent: Early Research and Discovery of Dinitrosopentamethylenetetramine

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Compound of Interest

Compound Name: Dinitrosopentamethylenetetramine

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An In-depth Technical Guide

Abstract

Dinitrosopentamethylenetetramine (DPT), a non-molding chemical blowing agent, has been a significant compound in the polymer industry since its introduction in 1947.[1] This whitepaper delves into the early research and discovery of DPT, providing a comprehensive overview of its chemical and physical properties, foundational synthesis protocols, and thermal decomposition characteristics. The document is intended for researchers, scientists, and professionals in chemical and materials science, offering a detailed look at the fundamental science behind this widely used industrial chemical.

Introduction

Dinitrosopentamethylenetetramine ($C_5H_{10}N_6O_2$), systematically named 3,7-dinitroso-1,3,5,7-tetrazabicyclo[3.3.1]nonane, is a prominent organic chemical blowing agent.[2] Its primary function is to generate gas through thermal decomposition at a specific temperature range, creating a cellular or foamed structure in polymers.[3][4] This property has made it invaluable in the manufacturing of lightweight materials with enhanced thermal and acoustic insulation properties.[3] This guide explores the early stages of its scientific journey, from its synthesis to the characterization of its fundamental properties.

Physicochemical Properties

The early characterization of DPT established its key physical and chemical properties, which are crucial for its application as a blowing agent. It is typically a cream-colored or light yellow, odorless powder, though it may have a formaldehyde-like odor in the presence of moisture.[\[2\]](#)
[\[5\]](#)[\[6\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for **Dinitrosopentamethylenetetramine**.

Property	Value	Reference
Molecular Weight	186.17 g/mol	[2]
Decomposition Temperature	190-200 °C (in air)	[2]
200-205 °C	[2]	
~211 °C	[7]	
Gas Generation Volume	240 mL/g (at 0 °C, 1 atm)	[2]
Detonation Velocity	1410 m/s (Dautriche method)	[4]
up to 3700 m/s (under optimal conditions)	[4]	
Acute Toxicity (LD50, oral, rat)	940 mg/kg	[8]

Solubility Profile	Solubility	Reference
Dimethylformamide	Soluble	[2][3]
Dimethyl Sulfoxide	Readily Soluble	[2]
Pyridine	Somewhat Soluble	[2][3]
Methyl Ethyl Ketone	Somewhat Soluble	[2][3]
Acetonitrile	Somewhat Soluble	[2][3]
Water	Slightly Soluble (~1%)	[2][3]
Methanol	Slightly Soluble	[2][3]
Ethanol	Slightly Soluble	[2][3]
Benzene	Slightly Soluble	[2][3]
Ether	Slightly Soluble	[2][3]
Acetone	Slightly Soluble	[2]

Early Synthesis and Experimental Protocols

The foundational method for synthesizing **Dinitrosopentamethylenetetramine** involves the nitrosation of hexamethylenetetramine (hexamine).[1] This process is achieved by the addition of an acid to a solution of hexamethylenetetramine and sodium nitrite.[1][2]

Detailed Experimental Protocol for the Synthesis of Dinitrosopentamethylenetetramine

The following protocol is based on early documented laboratory-scale synthesis procedures.

Materials:

- Hexamethylenetetramine (7 g)
- Acetic acid (9.7 mL)
- Deionized water (500 mL total)

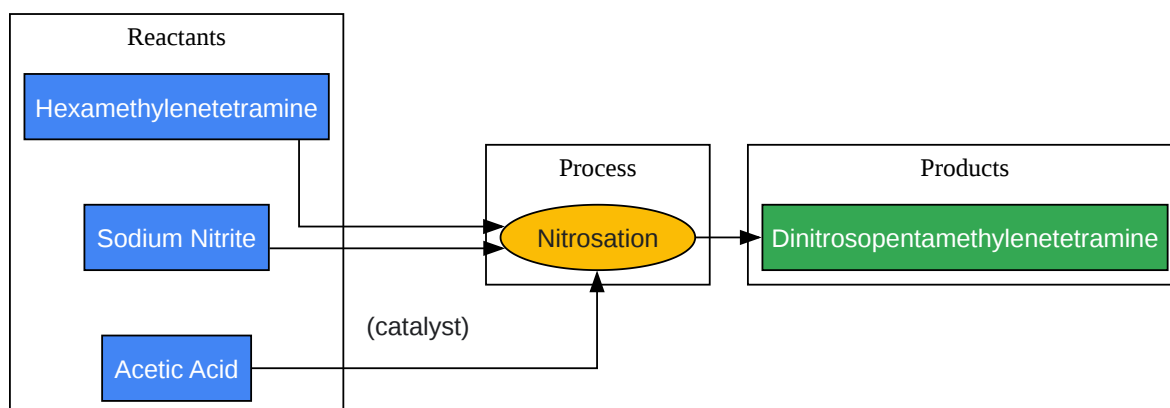
- Sodium nitrite (10.4 g)
- Ice bath
- Filtration apparatus (e.g., Büchner funnel)
- Beakers
- Stirring rod or magnetic stirrer

Procedure:

- **Preparation of Hexamethylenetetramine Solution:** In a beaker, dissolve 7 g of hexamethylenetetramine and 9.7 mL of acetic acid in 450 mL of ice-cold deionized water. Place the beaker in an ice bath to maintain a low temperature.
- **Preparation of Sodium Nitrite Solution:** In a separate beaker, dissolve 10.4 g of sodium nitrite in 50 mL of ice-cold deionized water.
- **Nitrosation Reaction:** Slowly add the ice-cold sodium nitrite solution to the hexamethylenetetramine solution while stirring continuously. The addition should be done portion-wise to control the reaction temperature.
- **Precipitation:** Continue stirring the mixture in the ice bath for one hour. A precipitate of **Dinitrosopentamethylenetetramine** will form.
- **Isolation and Purification:** Collect the solid product by filtration. Wash the collected solid with a small amount of cold water to remove any unreacted starting materials and byproducts.
- **Drying:** Dry the product, a cream-colored solid, to obtain **Dinitrosopentamethylenetetramine**. The reported yield for this method is approximately 5 g, with a melting point of 206-209°C.^[9]

Reaction and Decomposition Pathways

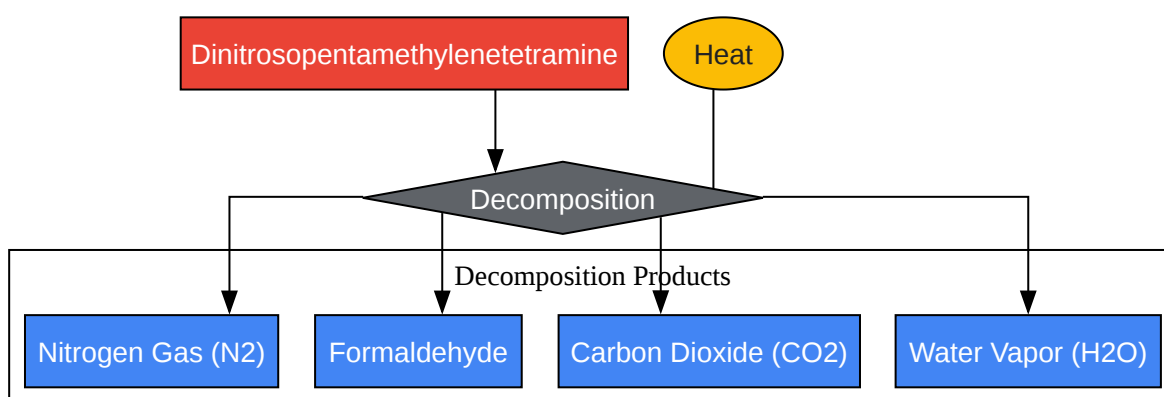
The synthesis and thermal decomposition of DPT are central to its utility. The following diagrams illustrate these chemical transformations.



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Caption: Synthesis pathway of **Dinitrosopentamethylenetetramine**.

The utility of DPT as a blowing agent stems from its thermal decomposition, which releases a significant volume of gas. The decomposition is an exothermic process that occurs at temperatures slightly above its melting point.[10]



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Caption: Thermal decomposition pathway of **Dinitrosopentamethylenetetramine**.

Early Applications and Significance

From its early days, DPT was recognized as a highly effective blowing agent for creating cellular structures in natural and synthetic rubbers, as well as various plastics like polyvinyl chloride (PVC), polyesters, and epoxy resins.[2] Its ability to produce a fine, uniform cell structure made it suitable for applications requiring cushioning, insulation, and buoyancy.

Safety and Hazards

Early research also identified the hazardous nature of DPT. It is a flammable and explosive solid that can be sensitive to heat, shock, and friction.[2][10] Its decomposition is exothermic and can be accelerated by the presence of acids and certain metal salts, posing a significant fire and explosion risk.[2][5]

Conclusion

The early research and discovery of **Dinitrosopentamethylenetetramine** laid the groundwork for its widespread use as a chemical blowing agent. The understanding of its synthesis, physicochemical properties, and decomposition behavior has been crucial for its industrial application. While effective, its hazardous nature necessitates careful handling and storage protocols. Further research has focused on improving its stability and performance in various polymer systems, building upon the foundational knowledge established in its early history.

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